

The Diterpene Coleonol (Forskolin): A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Coleonol;Colforsin

Cat. No.: B14798149

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An in-depth exploration of the molecular characteristics, mechanism of action, and practical applications of a pivotal adenylyl cyclase activator.

Introduction

Coleonol, more commonly known in the scientific community as Forskolin, is a labdane diterpene isolated from the roots of the Indian coleus plant, *Coleus forskohlii*.^[1] Its unique ability to directly activate adenylyl cyclase, a key enzyme in cellular signaling, has established it as an indispensable tool in biomedical research. This guide provides a detailed overview of Coleonol's fundamental properties, its mechanism of action, and practical protocols for its use in a laboratory setting, aimed at researchers, scientists, and professionals in drug development.

Physicochemical Properties

A thorough understanding of a compound's physicochemical properties is fundamental to its effective application in research. Coleonol is a white to off-white crystalline solid. Key identifiers and properties are summarized in the table below.

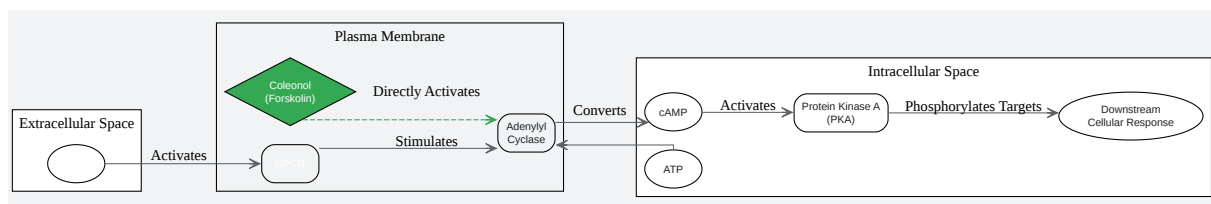
Property	Value	Source(s)
Molecular Formula	C22H34O7	[1] [2] [3]
Molecular Weight	410.50 g/mol	[4] [5]
CAS Number	66575-29-9	[2] [6]
Synonyms	Forskolin, Colforsin, HL-362	[2] [5]
Solubility	Soluble in DMSO and ethanol	[2] [4]

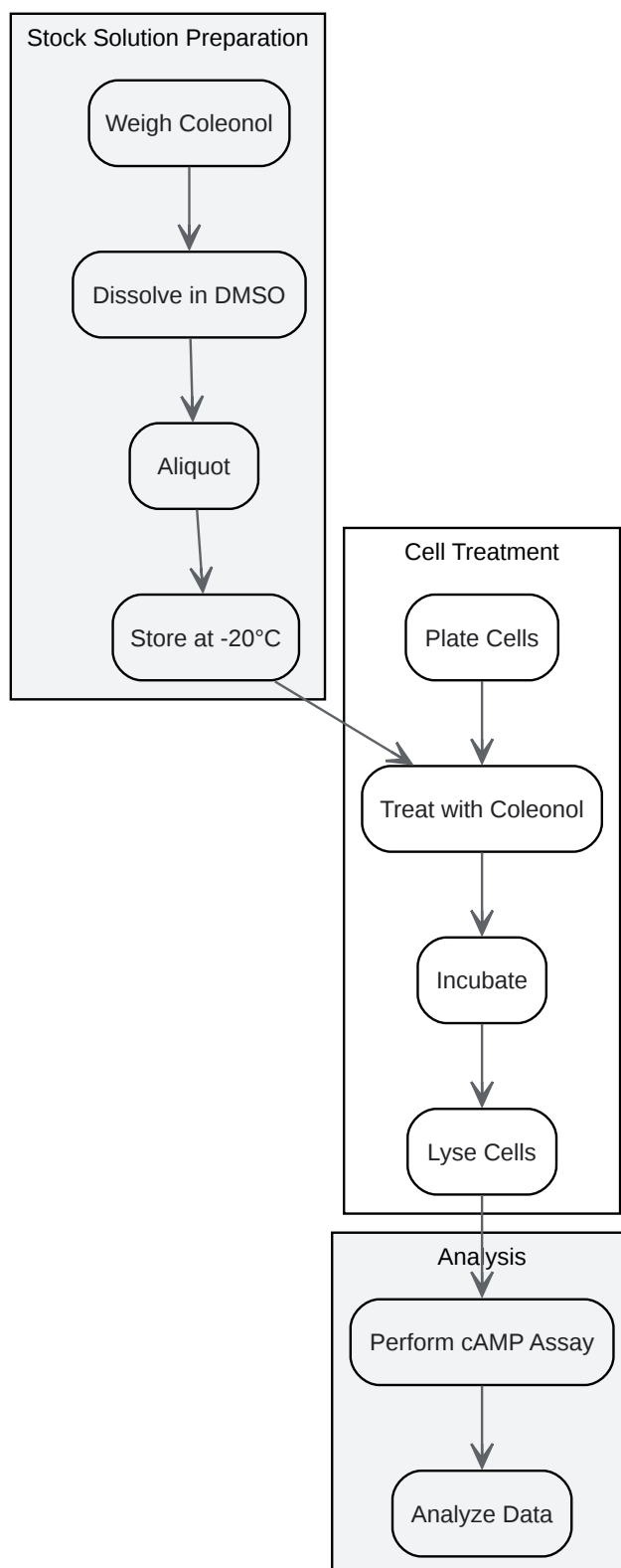
Mechanism of Action: Direct Activation of Adenylyl Cyclase

Coleonol's primary and most well-characterized pharmacological effect is the direct activation of most isoforms of the enzyme adenylyl cyclase (AC).[\[7\]](#)[\[8\]](#) This enzyme is responsible for the conversion of adenosine triphosphate (ATP) to cyclic adenosine monophosphate (cAMP), a crucial second messenger in numerous signal transduction pathways.[\[4\]](#)

Unlike receptor-mediated activation of AC, which requires ligand binding to G-protein coupled receptors (GPCRs), Coleonol bypasses this requirement and directly stimulates the catalytic subunit of the enzyme.[\[4\]](#) This direct mode of action makes it a powerful tool for studying the downstream effects of cAMP signaling in isolation from GPCR activation.

The resulting increase in intracellular cAMP levels leads to the activation of protein kinase A (PKA), which in turn phosphorylates a multitude of downstream target proteins, modulating a wide array of cellular processes including gene transcription, metabolism, and ion channel function.[\[4\]](#)





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Caption: General experimental workflow for using Coleonol.

Applications in Research

Coleonol's well-defined mechanism of action has led to its widespread use in various research areas:

- **Signal Transduction Research:** As a direct activator of adenylyl cyclase, Coleonol is invaluable for dissecting the cAMP signaling pathway and its downstream effects. [2]*
- **Neuroscience:** It is used to study neuronal differentiation and synaptic plasticity. [9]*
- **Cardiovascular Research:** Coleonol exhibits vasodilator and hypotensive properties, making it a useful tool in cardiovascular studies. [9]*
- **Stem Cell Biology:** In combination with other small molecules, it has been utilized in the chemical reprogramming of fibroblasts into induced pluripotent stem cells. [9]

Conclusion

Coleonol (Forskolin) remains a cornerstone of pharmacological research due to its potent and direct activation of adenylyl cyclase. Its utility in elucidating the complexities of the cAMP signaling cascade and its broad applicability across various fields of biomedical science underscore its importance as a research tool. A thorough understanding of its properties and mechanism of action, as outlined in this guide, is crucial for its effective and reliable use in the laboratory.

References

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